Technical Support Center: N-Formyl-L-Histidine Solubilization

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Compound of Interest		
Compound Name:	*N-Formylhistidine*	
CAS No.:	*15191-21-6*	
Cat. No.:	*B100977*	*Get Quote*

Physicochemical Profile & Solubility Logic

To successfully solubilize N-Formyl-L-histidine (CAS: 15191-21-6), one must understand its ionization behavior. Unlike free Histidine, the N-terminal amine in **N-Formylhistidine** is acylated (formylated), rendering it non-basic. This alters the isoelectric point (pI) significantly.

The "Insolubility Window"

The solubility of **N-Formylhistidine** is dictated by the protonation state of its two ionizable groups: the Carboxylic Acid (pKa ~1.8) and the Imidazole Side Chain (pKa ~6.0).[1]

pH Range	Species Charge State	Solubility Status
pH < 2.0	Cationic (+1)(COOH neutral, Imidazole protonated)	High (Soluble)
pH 3.0 – 5.5	Zwitterionic (0)(COO^- negative, Imidazole protonated)	Low (Precipitation Risk)
pH > 7.0	Anionic (-1)(COO^- negative, Imidazole neutral)	High (Soluble)

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Key Insight: Users often encounter precipitation when dissolving the powder in unbuffered water (which often sits at pH 5-6 due to atmospheric CO_2) or when diluting an acidic stock into a buffer that isn't strong enough to maintain pH > 7.0.

Visual Decision Workflow

The following diagram illustrates the critical decision points for solubilization based on your downstream application.

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Figure 1: Decision tree for selecting the optimal solubilization strategy based on experimental requirements.

Validated Protocols

Protocol A: Preparation of Neutral Stock (Recommended for Biological Assays)

Target: 10 mM Stock Solution in Aqueous Buffer (pH 7.4)

- Weighing: Weigh 18.3 mg of N-Formyl-L-histidine (MW: 183.16 g/mol).
- Initial Suspension: Add 8.0 mL of ultrapure water. Note: The powder may not dissolve immediately and may appear cloudy.
- Base Titration (The Critical Step):
  - While stirring, add 0.1 M NaOH dropwise.
  - Monitor clarity. As the pH rises above 6.0, the imidazole deprotonates, and the molecule becomes anionic.
  - Stop adding NaOH as soon as the solution becomes clear.
- Buffering: Add 1.0 mL of 10x PBS (or your specific assay buffer concentrate).
- Final Adjustment: Dilute to a final volume of 10.0 mL with water. Verify pH is 7.2–7.6.
- Sterilization: Filter through a 0.22 µm PES membrane. Do not autoclave, as formyl groups can hydrolyze under high heat/pressure.

Protocol B: High-Concentration Organic Stock

Target: 100 mM Stock in DMSO (For "spike-in" applications)

- Solvent: Add anhydrous DMSO to the powder to achieve 100 mM (18.3 mg/mL).

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- Dissolution: Vortex vigorously. If necessary, warm to 37°C for 5 minutes.
- Storage: Aliquot and store at -20°C.
- Usage: When diluting into aqueous buffer, ensure the dilution factor is at least 1:200 to keep DMSO < 0.5%, and ensure the buffer pH is > 7.0 to prevent precipitation upon dilution.

Troubleshooting & FAQs

Q1: My solution was clear, but it turned cloudy when I added it to my assay buffer. Why?

Diagnosis: This is likely "Isoelectric Precipitation." Explanation: Your stock solution might have been slightly basic (pH 8-9) to get it dissolved. If you diluted it into a weak buffer (e.g., 10mM MES or Acetate) at pH 5.0 or 6.0, you pushed the molecule back into its zwitterionic state (net charge 0), where it is least soluble. Fix: Ensure your assay buffer pH is ≥ 7.2. If you must work at pH 6.0, lower the concentration of **N-Formylhistidine** or use 5% DMSO as a co-solvent.

Q2: Can I autoclave the stock solution?

Answer:No. Reasoning: The N-formyl bond is an amide linkage. While more stable than an ester, it is susceptible to hydrolysis at high temperatures (121°C) and pressure, potentially releasing free Histidine and Formic acid [1]. Alternative: Use 0.22 µm sterile filtration.

Q3: I need to use this in a bacterial culture. Will it be stable?

Answer: Use with caution. Reasoning: Many bacteria express Peptide Deformylase (PDF), an enzyme specifically designed to cleave N-formyl groups (usually from Methionine, but promiscuity exists) [2]. Control: Always run a "no-bacteria" control to distinguish chemical instability from enzymatic degradation.

Q4: The powder is sticking to the weighing boat. How do I handle this?

Answer: **N-Formylhistidine** can be electrostatic. Technique: Do not use a spatula. Tap the powder directly into a pre-weighed tube. Calculate the exact volume of solvent needed based

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on the actual weight in the tube, rather than trying to hit a target weight perfectly.

References

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Sources

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